

Application Notes and Protocols for SRA880 Administration in Animal Studies

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Compound of Interest

Compound Name: SRA880

Cat. No.: B1662450

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Introduction

SRA880 is a selective, non-peptide antagonist of the somatostatin receptor subtype 1 (sst(1)). [1] Its high affinity for sst(1) receptors in various species, including rats, mice, monkeys, and humans, makes it a valuable tool for investigating the physiological and pathological roles of this receptor. [1] Preclinical animal studies are essential for characterizing the in vivo efficacy, safety, and pharmacokinetic profile of compounds like **SRA880**. [2][3][4] These notes provide detailed protocols for the administration of **SRA880** in animal models, offering guidance on various routes of administration and experimental design.

Somatostatin receptors are known to be involved in various cellular signaling pathways, primarily through G-protein coupling, leading to the inhibition of adenylate cyclase and modulation of mitogen-activated protein kinase (MAPK) pathways. [5] Understanding the in vivo effects of an sst(1) antagonist like **SRA880** is crucial for elucidating the therapeutic potential of targeting this pathway.

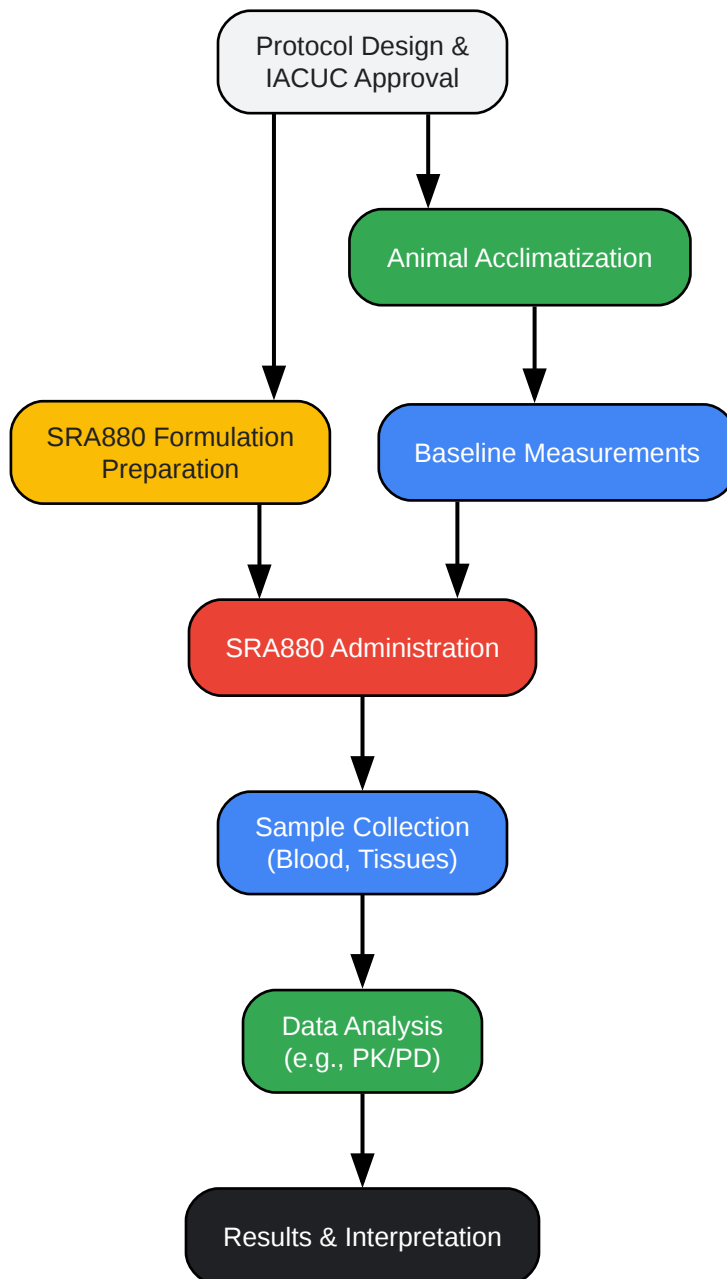
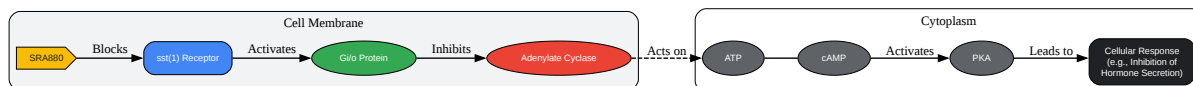
Data Presentation: Pharmacokinetic Parameters

Quantitative data from pharmacokinetic studies should be systematically recorded to allow for clear comparison and interpretation. The following table provides a template for summarizing key pharmacokinetic parameters of **SRA880** following administration via different routes.

Administration Route	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC (0-t) (ng·h/mL)	Half-life (t _{1/2}) (h)	Bioavailability (%)
Intravenous (IV)						
Intraperitoneal (IP)						
Subcutaneous (SC)						
Oral (PO)						

Signaling Pathway of Somatostatin Receptor 1 (sst(1))

The binding of somatostatin (or an antagonist like **SRA880**) to the sst(1) receptor initiates a cascade of intracellular events. The diagram below illustrates the canonical signaling pathway associated with sst(1) receptor activation. **SRA880**, as a competitive antagonist, would block these downstream effects.[\[1\]](#)



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